

Application Note: Modular Synthesis of Spiro[3.5]nonane Building Blocks

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Compound of Interest

Compound Name: *Spiro[3.5]nonane-2-carboxylic acid*

CAS No.: 92015-84-4

Cat. No.: B1444003

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Executive Summary & Strategic Value

The spiro[3.5]nonane scaffold represents a high-value pharmacophore in modern drug discovery.^[1] As a bioisostere for gem-dimethyl groups, cyclohexanes, and piperidines, it offers a unique combination of conformational restriction and increased F_{sp³} character (fraction of sp³-hybridized carbons).

Incorporating this spirocyclic motif into lead compounds can significantly alter physicochemical properties:

- **Vectorial Alignment:** The orthogonal orientation of the four- and six-membered rings provides rigid exit vectors for substituents, distinct from flat aromatic systems.
- **Metabolic Stability:** The quaternary spiro-center blocks metabolic hotspots (e.g., typically labile positions in piperidines).
- **Lipophilicity Modulation:** It lowers logD compared to open-chain analogs while maintaining hydrophobic bulk.

This guide details the robust, scalable synthesis of the carbocyclic **spiro[3.5]nonane-2-carboxylic acid** and its conversion to the 2-amine. These are the primary "handle-ready" building blocks for library synthesis.

Retrosynthetic Logic & Mechanistic Insight

To construct the strained spiro[3.5] system efficiently, we employ a "6+1+1" or "6+3" strategy? No. The most robust industrial route utilizes a "6+3" disconnection where the six-membered ring is pre-formed, and the four-membered ring is constructed via double alkylation.

The Challenge of the Quaternary Center

Creating the spiro-quaternary carbon is the rate-limiting step due to steric crowding. Standard alkylation of cyclohexanecarboxylates with 1,3-dihalides often suffers from elimination side reactions or poor yields.

The Solution: The "Tollens-Malonate" Strategy

We utilize a high-yielding sequence starting from cyclohexanecarbaldehyde.

- Tollens Condensation: Introduction of a second hydroxymethyl group via a Cannizzaro-type reaction to form a gem-diol.
- Activation: Conversion of the diol to a bis-mesylate (highly reactive electrophile).
- Cyclization: Double nucleophilic substitution using diethyl malonate. This method is superior to direct alkylation because the intramolecular second displacement is kinetically favored despite the strain.

Detailed Experimental Protocols

Phase 1: Scaffold Construction

Target Intermediate: Diethyl spiro[3.5]nonane-2,2-dicarboxylate

Step 1: Synthesis of 1,1-Bis(hydroxymethyl)cyclohexane

Principle: A crossed Cannizzaro reaction where formaldehyde serves as both the nucleophile (Aldol-like addition) and the reductant.

Reagents:

- Cyclohexanecarbaldehyde (1.0 equiv)
- Formaldehyde (37% aq., 2.2 equiv)
- Potassium Hydroxide (KOH) (50% aq., 1.5 equiv)
- Ethanol (Solvent)[2]

Protocol:

- Dissolve cyclohexanecarbaldehyde in ethanol (5 mL/g) in a round-bottom flask equipped with a reflux condenser.
- Add the formaldehyde solution. Cool the mixture to 0–5 °C.
- Critical Step: Add the 50% KOH solution dropwise. The reaction is highly exothermic. Maintain internal temperature <60 °C during addition.
- Upon completion of addition, heat to 60 °C for 2 hours.
- Workup: Concentrate ethanol under reduced pressure. Dilute the residue with water and extract with ethyl acetate (3x).
- Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallization from hexane/ethyl acetate typically yields white crystals.
 - Checkpoint: ¹H NMR should show disappearance of the aldehyde proton (9-10 ppm) and appearance of methylene protons at ~3.5 ppm.

Step 2: Activation to 1,1-Bis((methanesulfonyloxy)methyl)cyclohexane

Principle: Converting the diol into a bis-electrophile. Mesylates are preferred over halides for their crystallinity and reactivity in the subsequent cyclization.

Reagents:

- 1,1-Bis(hydroxymethyl)cyclohexane (1.0 equiv)
- Methanesulfonyl chloride (MsCl) (2.5 equiv)
- Triethylamine (Et₃N) (3.0 equiv)
- Dichloromethane (DCM) (anhydrous)

Protocol:

- Dissolve the diol and Et₃N in anhydrous DCM (10 mL/g) under N₂ atmosphere. Cool to 0 °C.
- Add MsCl dropwise over 30 minutes. The reaction is exothermic; control temperature <10 °C.
- Stir at 0 °C for 1 hour, then warm to Room Temperature (RT) for 2 hours.
- Quench: Pour into ice-cold 1M HCl.
- Workup: Separate phases. Wash organic layer with sat.[1] NaHCO₃ (to remove MsOH) and brine.
- Dry (MgSO₄) and concentrate to obtain the bis-mesylate as a white solid. Used directly in the next step.

Step 3: Spiro-Cyclization (The Malonate Annulation)

Principle: Double S_N2 substitution. The first substitution is intermolecular; the second is a rapid intramolecular ring closure forming the cyclobutane.

Reagents:

- Diethyl malonate (1.1 equiv)
- Sodium Hydride (60% in oil, 2.5 equiv) or Sodium Ethoxide (2.5 equiv)
- Bis-mesylate intermediate (1.0 equiv)
- DMF (anhydrous) or Diglyme (for higher temp)

Protocol:

- Suspend NaH (washed with hexane to remove oil) in anhydrous DMF under Argon.
- Add diethyl malonate dropwise at 0 °C. Evolution of H₂ gas will occur. Stir for 30 min until gas evolution ceases (formation of sodiomalonate).
- Add the bis-mesylate (dissolved in minimal DMF) dropwise.
- Critical Step: Heat the mixture to 100–110 °C for 12–18 hours. The high temperature is required to overcome the activation energy of forming the strained 4-membered ring.
- Workup: Cool to RT. Quench carefully with sat. NH₄Cl. Extract with diethyl ether (3x).
- Purification: Flash column chromatography (Hexane/EtOAc 9:1).
 - Yield Expectation: 60–75%.[\[2\]](#)
 - Data: The product is Diethyl spiro[3.5]nonane-2,2-dicarboxylate.

Phase 2: Functionalization (Making the Building Block)

To create the versatile **Spiro[3.5]nonane-2-carboxylic acid**, we must decarboxylate.

Step 4: Hydrolysis and Decarboxylation

Protocol:

- Hydrolysis: Treat the diester with excess KOH in Ethanol/Water (1:1) at reflux for 4 hours. Concentrate and acidify with conc. HCl to pH 1. The Spiro[3.5]nonane-2,2-dicarboxylic acid will precipitate.
- Decarboxylation: Heat the neat dicarboxylic acid to 180–200 °C in an oil bath under vacuum (to sublime off the product) or reflux in a high-boiling solvent like o-dichlorobenzene. CO₂ evolution is observed.
- Result: **Spiro[3.5]nonane-2-carboxylic acid**.
 - Physical State: White solid.

- Application: Can be coupled to amines (amides) or reduced to the alcohol.

Step 5: Curtius Rearrangement to Spiro[3.5]nonan-2-amine

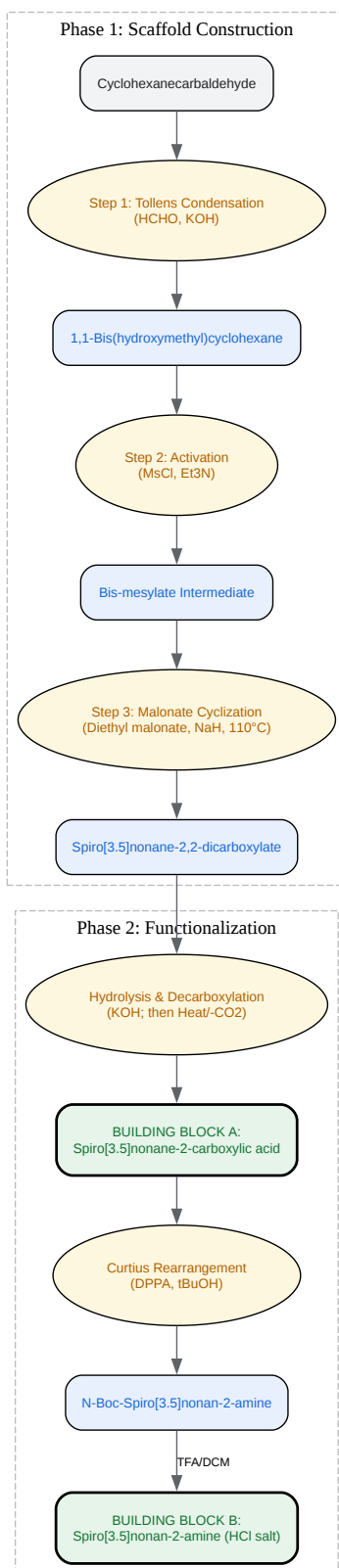
For libraries requiring a basic amine handle.

Protocol:

- Dissolve the carboxylic acid (1.0 equiv) in tert-Butanol (tBuOH).
- Add Diphenylphosphoryl azide (DPPA) (1.1 equiv) and Et₃N (1.1 equiv).
- Reflux for 12 hours. The intermediate isocyanate is trapped by tBuOH to form the N-Boc-spiro[3.5]nonan-2-amine.
- Deprotection: Treat with TFA/DCM (1:4) to yield the free amine salt.

Visualized Workflow (Graphviz)

The following diagram illustrates the critical pathway from the aldehyde precursor to the final building blocks.



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Caption: Step-by-step synthetic workflow for generating carboxylic acid and amine spiro[3.5]nonane building blocks from cyclohexanecarbaldehyde.

Comparative Data & Troubleshooting

Yield Optimization Table

Reaction Step	Standard Yield	Critical Parameter	Troubleshooting Low Yields
Tollens Condensation	75–85%	Temperature Control	If yield is low, ensure HCHO is fresh (not polymerized). Control exotherm to prevent Cannizzaro on the aldehyde itself (forming acid).
Mesylation	>90%	Moisture Control	Keep anhydrous. Hydrolysis of MsCl leads to impurities.
Spiro-Cyclization	60–75%	Temperature & Base	Critical: If <50%, ensure NaH is fresh. The second cyclization (4-ring closure) requires sustained heat (110°C).
Decarboxylation	80–90%	Heat Transfer	Incomplete decarboxylation occurs if temp <160°C. Use DMSO if neat heating causes charring.

Note on 7-Azaspiro[3.5]nonane

While this guide focuses on the all-carbon scaffold, the 7-azaspiro[3.5]nonane variant (containing a piperidine ring) is a frequent target for GPCR agonists (e.g., GPR119) [1].^[1] The synthesis differs: it typically starts from N-Boc-4-formylpiperidine, following the same "Tollens-Malonate" logic described above, or via alkylation of N-protected bis(2-chloroethyl)amine with active methylenes [2].

References

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